

Physicochemical Properties of Lithium Laurate: An In-depth Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Lithium laurate*

Cat. No.: B076421

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Lithium laurate, the lithium salt of lauric acid, is a metallic soap with increasing interest in various scientific and industrial fields, including applications in drug delivery systems. Its amphiphilic nature, thermal stability, and potential for self-assembly into ordered structures make a thorough understanding of its physicochemical properties essential for formulation development, material science, and chemical synthesis. This technical guide provides a comprehensive overview of the core physicochemical properties of **lithium laurate**, detailed experimental protocols for their determination, and a summary of relevant data for researchers and professionals in drug development.

Core Physicochemical Properties

Lithium laurate is a white, powdery solid at room temperature.^[1] Its fundamental properties are summarized in the tables below.

General and Structural Properties

Property	Value	Source(s)
Chemical Name	Lithium dodecanoate	[1] [2]
Synonyms	Lithium laurate	[1] [2]
Chemical Formula	<chem>C12H23LiO2</chem>	[1] [2]
Molecular Weight	206.25 g/mol	[1] [2]
Appearance	Colorless (white) solid	[1]
Density	0.87 g/cm ³	[1]
Crystal System	Tetragonal	[1]
Cell Parameters	$a = 2.83 \text{ nm}$, $c = 1.17 \text{ nm}$	[1]
Formula Units per Cell (Z)	24	[1]

Thermal Properties

Property	Value	Source(s)
Melting Point	~229.8 °C	[1]
Thermal Decomposition Range	450 - 485 °C	
Decomposition Product	Lithium Carbonate (Li ₂ CO ₃)	[3]

Solubility and Micellar Properties

While precise quantitative solubility data for **lithium laurate** is not readily available in the literature, it is generally characterized as follows:

Solvent	Solubility	Source(s)
Water	Slightly soluble	[1]
Ethanol	Slightly soluble	[1]
Diethyl Ether	Slightly soluble	[1]

The self-assembly of **lithium laurate** in aqueous solution is a critical property. The Critical Micelle Concentration (CMC) is the concentration at which surfactant molecules aggregate to form micelles. While a specific experimental value for **lithium laurate** is not available, data for the closely related sodium laurate provides a strong estimate.

Property	Estimated Value	Source(s)
Critical Micelle Concentration (CMC)	~25.6 mmol/L (for Sodium Laurate)	

Experimental Protocols

This section details the methodologies for determining the key physicochemical properties of **lithium laurate**.

Determination of Solubility

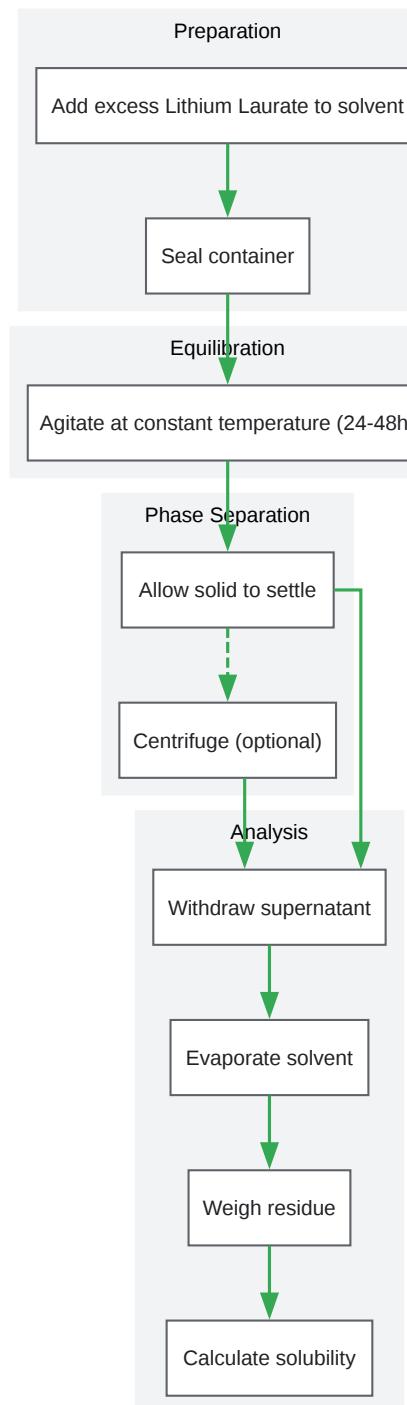
The solubility of **lithium laurate** can be determined using the isothermal equilibrium method.

Protocol:

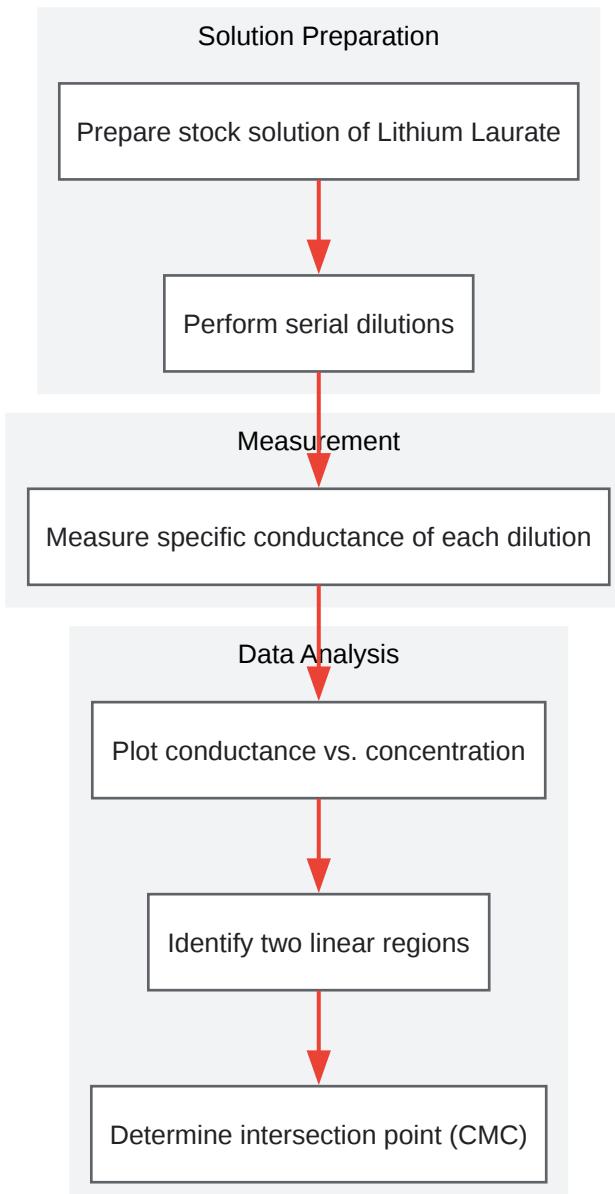
- Preparation of Saturated Solution: An excess amount of **lithium laurate** is added to a known volume of the solvent (e.g., water, ethanol) in a sealed container.
- Equilibration: The mixture is agitated at a constant temperature for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached. A thermostatically controlled shaker bath is recommended.
- Phase Separation: The suspension is allowed to stand at the same constant temperature until the undissolved solid has settled. Centrifugation can be used to expedite this process.
- Sampling: A known volume of the clear supernatant is carefully withdrawn using a calibrated pipette.
- Solvent Evaporation: The withdrawn sample is transferred to a pre-weighed container, and the solvent is evaporated to dryness under controlled conditions (e.g., in a vacuum oven at a temperature below the decomposition point of **lithium laurate**).

- Quantification: The container with the dry residue is weighed. The solubility is calculated as the mass of the dissolved **lithium laurate** per volume or mass of the solvent.

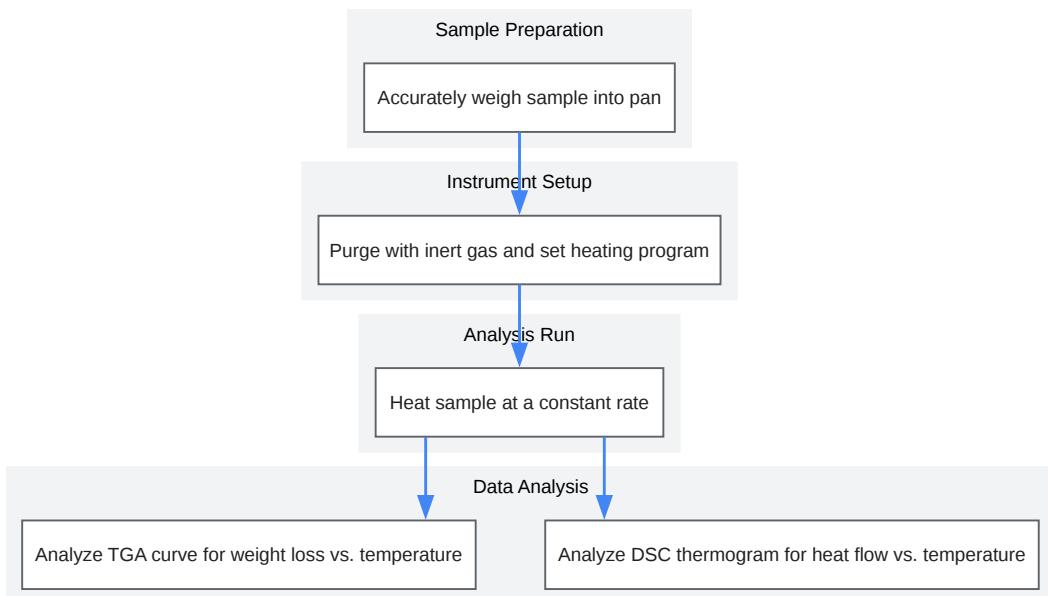
Experimental Workflow for Solubility Determination



Workflow for CMC Determination by Conductometry



Workflow for Thermal Analysis (TGA/DSC)

[Click to download full resolution via product page](#)**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Lithium laurate - Wikipedia [en.wikipedia.org]
- 2. Lithium laurate | C12H23LiO2 | CID 23663659 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 3. Lithium laurate | 14622-13-0 | Benchchem [benchchem.com]
- To cite this document: BenchChem. [Physicochemical Properties of Lithium Laurate: An In-depth Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b076421#physicochemical-properties-of-lithium-laurate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com